

# An In-depth Technical Guide to 2-Methylpropanethioamide

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## Compound of Interest

Compound Name: *2-Methylpropanethioamide*

Cat. No.: *B017427*

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## Abstract

This technical guide provides a comprehensive overview of **2-Methylpropanethioamide** (CAS Number: 13515-65-6), a key intermediate in the synthesis of the antiretroviral drug Ritonavir.<sup>[1]</sup> The document details its chemical and physical properties, provides a general experimental protocol for its synthesis, and discusses its known applications and safety information. While specific biological and toxicological data for **2-Methylpropanethioamide** are limited, this guide offers insights based on the broader class of thioamides, which are recognized for their diverse roles in medicinal chemistry.

## Chemical and Physical Properties

**2-Methylpropanethioamide**, also known as isobutyrythioamide or thioisobutyramide, is a thioamide compound with the molecular formula C<sub>4</sub>H<sub>9</sub>NS.<sup>[1]</sup> A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **2-Methylpropanethioamide**

Property	Value	Reference(s)
CAS Number	13515-65-6	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NS	<a href="#">[1]</a>
Molecular Weight	103.19 g/mol	<a href="#">[1]</a>
IUPAC Name	2-methylpropanethioamide	<a href="#">[1]</a>
Synonyms	Isobutyrrthioamide, Thioisobutyramide, Propanethioamide, 2-methyl-	<a href="#">[1]</a>
Boiling Point	147.4 °C at 760 mmHg	<a href="#">[2]</a>
Density	0.995 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	42.9 °C	<a href="#">[3]</a>
Storage	+5°C, in a dry, sealed place	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Data not available	<a href="#">[3]</a>

## Synthesis and Experimental Protocols

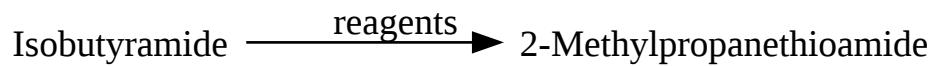
The synthesis of thioamides from their corresponding amides is a common transformation in organic chemistry. Two of the most widely used thionating agents for this purpose are Lawesson's reagent and phosphorus pentasulfide (P<sub>4</sub>S<sub>10</sub>).[\[4\]](#)[\[5\]](#) Lawesson's reagent is often preferred due to its milder reaction conditions and typically higher yields.[\[4\]](#)

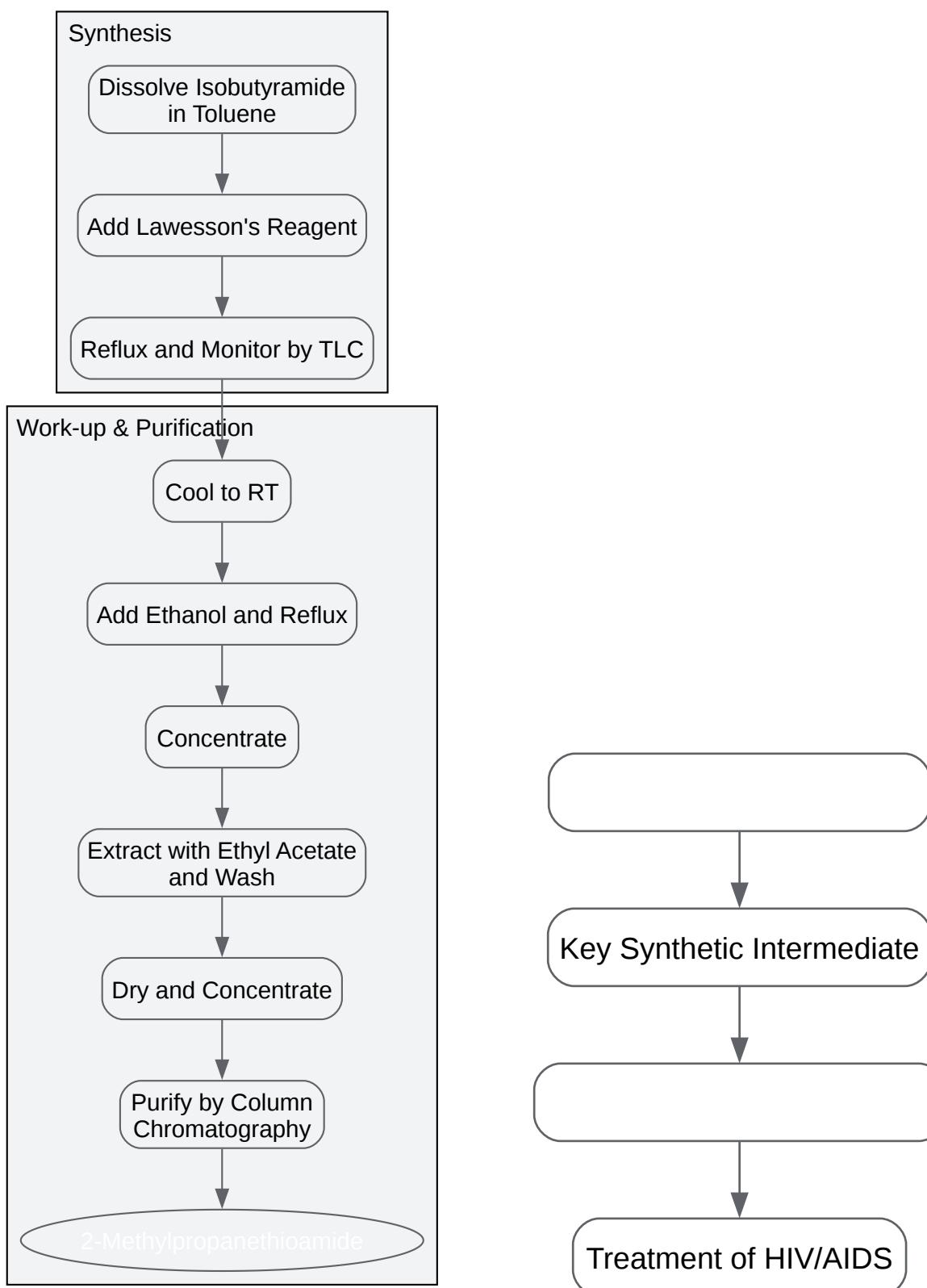
### General Experimental Protocol for the Synthesis of 2-Methylpropanethioamide from Isobutyramide using Lawesson's Reagent

This protocol describes a general procedure for the thionation of isobutyramide (2-methylpropanamide) to produce **2-methylpropanethioamide**.

Reaction Scheme:

Lawesson's Reagent  
Toluene, Reflux



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## References

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